

Proper Disposal of 1-Iodohexane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 1-Iodohexane

Cat. No.: B118524

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The safe and compliant disposal of **1-iodohexane** is a critical aspect of laboratory safety and environmental responsibility. As a halogenated organic compound, **1-iodohexane** requires specific handling and disposal procedures to mitigate risks to personnel and the environment. This guide provides essential, step-by-step instructions for its proper disposal, tailored for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all relevant safety protocols are in place. **1-Iodohexane** is classified as a hazardous substance, and appropriate personal protective equipment (PPE) must be worn at all times.

Essential Personal Protective Equipment (PPE):

- **Eye Protection:** Tightly fitting safety goggles and a face shield (8-inch minimum) are mandatory to prevent eye contact.[\[1\]](#)
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn. Always inspect gloves before use and employ proper removal techniques to avoid skin contact.[\[1\]](#)
- **Protective Clothing:** A full-length, long-sleeved laboratory coat or a chemical-resistant apron is required to protect against skin exposure.[\[1\]](#)[\[2\]](#)

- Respiratory Protection: If working outside a fume hood or in an area with inadequate ventilation, a NIOSH-approved respirator may be necessary.[1]

Step-by-Step Disposal Protocol

The disposal of **1-iodohexane** must be carried out in a designated and well-ventilated area, preferably within a chemical fume hood.

1. Waste Segregation:

- **1-iodohexane** is a halogenated organic compound.[3] It must be collected separately from non-halogenated organic waste to facilitate proper treatment and reduce disposal costs.[4][5]
- Do not mix **1-iodohexane** waste with acids, bases, or oxidizers.[6]

2. Waste Collection:

- Use a designated, properly labeled, and leak-proof container for collecting **1-iodohexane** waste. The container should be made of a compatible material, such as high-density polyethylene (HDPE).[4][7]
- The container must be clearly labeled as "Hazardous Waste," "Halogenated Organic Waste," and "**1-iodohexane**."[4]
- Keep the waste container tightly closed when not in use to prevent the release of vapors.[1][4][7][8]

3. Storage:

- Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition such as heat, sparks, or open flames.[1][9]
- The storage area should be a designated satellite accumulation area (SAA) within the laboratory.[4]
- Ensure the waste container is stored in secondary containment to prevent spills from spreading.[4]

4. Disposal Request:

- Once the waste container is full (not exceeding 90% capacity), arrange for its disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[7\]](#)[\[9\]](#)
- Do not dispose of **1-iodohexane** down the drain or by evaporation in a fume hood.[\[5\]](#)[\[10\]](#)

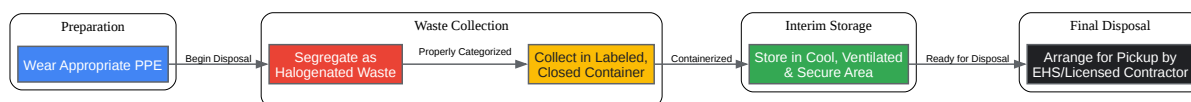
5. Spill Management:

- In the event of a spill, evacuate non-essential personnel from the area.[\[1\]](#)[\[8\]](#)
- Remove all sources of ignition.[\[1\]](#)[\[8\]](#)
- Contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth.[\[11\]](#)
- Collect the absorbed material using spark-proof tools and place it in a sealed, labeled container for disposal as hazardous waste.[\[8\]](#)[\[11\]](#)
- Ventilate the area and wash the spill site after the material has been removed.

Quantitative Data and Hazard Information

Parameter	Value/Information	Source
Chemical Formula	C ₆ H ₁₃ I	[11]
UN Number	UN3082	
Hazard Class	9 (Miscellaneous hazardous materials)	
Packing Group	III	
GHS Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H318: Causes serious eye damage. H335: May cause respiratory irritation. H411: Toxic to aquatic life with long lasting effects.	[1][8][11]
Storage Temperature	Store in a cool place.	[1]
Incompatible Materials	Strong oxidizing agents, strong bases.	[9]

Disposal Workflow Diagram



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Caption: Logical workflow for the proper disposal of **1-iodohexane**.

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